

Off-target effects of OS 1808 and how to mitigate them

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: OS 1808
CAS No.: 5675-57-0
Cat. No.: B1664460

[Get Quote](#)

Technical Support Center: OS-1808 (BI-1808)

Welcome to the technical support center for OS-1808, also known as BI-1808. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the potential unintended effects of this anti-TNFR2 monoclonal antibody and strategies for their management during pre-clinical and clinical research.

Frequently Asked Questions (FAQs)

Q1: What is OS-1808 and what is its primary mechanism of action?

A1: OS-1808 (BI-1808) is a first-in-class, fully human IgG1 monoclonal antibody that specifically targets the Tumor Necrosis Factor Receptor 2 (TNFR2).^{[1][2]} Its primary mechanism of action is to block the binding of TNF- α to TNFR2. This blockade leads to the Fc γ R-dependent depletion of highly immunosuppressive tumor-associated regulatory T cells (Tregs), which express high levels of TNFR2, and promotes the expansion of anti-tumor CD8⁺ T cells within the tumor microenvironment.^{[3][4]}

Q2: What are "off-target" effects in the context of a monoclonal antibody like OS-1808?

A2: For a highly specific monoclonal antibody like OS-1808, "off-target" effects are less about binding to entirely unrelated proteins (a common concern with small molecules) and more about two other categories of unintended effects:

- On-Target, Off-Tumor Effects: These are effects that occur when OS-1808 binds to its intended target, TNFR2, but on normal, non-cancerous cells that also express this receptor.
- Immune-Related Adverse Events (irAEs): As an immunomodulatory agent, OS-1808 is designed to activate an anti-tumor immune response. This heightened immune activity can sometimes lead to inflammatory side effects in various organ systems.

Preclinical toxicology studies in non-human primates have shown that BI-1808 is well-tolerated at doses up to 200 mg/kg, with no signs of harmful cytokine release.[\[1\]](#)

Q3: Which normal tissues or cells express TNFR2, and what are the potential implications of targeting it?

A3: TNFR2 expression in healthy tissues is quite restricted, which contributes to the favorable safety profile of OS-1808.[\[1\]](#) Besides its high expression on tumor-infiltrating Tregs, TNFR2 is also found on other cell types:

- Immune Cells: Including certain subsets of T and B cells, and myeloid cells.[\[5\]](#)
- Endothelial Cells: TNFR2 signaling is involved in angiogenesis and vascular repair.[\[6\]](#)[\[7\]](#)
- Neuronal Cells: TNFR2 signaling is generally considered neuroprotective.[\[5\]](#)[\[8\]](#)

Targeting TNFR2 in these non-cancerous cells could theoretically interfere with their normal function. However, clinical data for BI-1808 has not indicated significant issues in these areas to date.[\[9\]](#)[\[10\]](#)

Q4: What is the overall safety profile of OS-1808 (BI-1808) observed in clinical trials?

A4: Clinical trials of BI-1808 have consistently demonstrated a favorable safety profile and excellent tolerability.[\[9\]](#)[\[10\]](#)[\[11\]](#) As a monotherapy, there have been no reports of Grade 3 or Grade 4 adverse events.[\[10\]](#)[\[11\]](#) All treatment-related adverse events reported have been classified as mild or moderate (Grade 1-2).[\[10\]](#)[\[12\]](#)

Troubleshooting Guide: Managing Potential Adverse Events

This guide provides troubleshooting for potential issues and adverse events (AEs) that may be observed during experiments with OS-1808, based on available clinical data.

Issue 1: Observing Skin Reactions in Experimental Subjects

Symptoms: Increased skin peeling, erythema (redness), and pruritus (itching), particularly in the initial weeks of treatment.^[10]

Potential Cause: These "disease flares," especially in cutaneous T-cell lymphoma (CTCL) models, are considered to be related to the on-target immune activation mechanism of OS-1808, resulting from the depletion of Tregs and the influx of activated CD8+ T cells into the skin.^[10]

Mitigation and Management Strategy:

- **Monitoring:** Closely monitor the severity and progression of skin reactions.
- **Grading:** Grade the severity of the reaction according to established criteria (e.g., Common Terminology Criteria for Adverse Events - CTCAE).
- **Symptomatic Treatment:** For mild to moderate (Grade 1-2) reactions, consider topical corticosteroids and/or oral antihistamines for symptomatic relief.
- **Dose Interruption:** If reactions become severe (Grade 3 or higher), consider interrupting the administration of OS-1808 until symptoms resolve to Grade 1 or baseline.

Issue 2: General Immune-Related Adverse Events (irAEs)

While severe irAEs have not been a prominent feature of OS-1808 monotherapy, its immunomodulatory mechanism means that researchers should be vigilant for a range of potential immune-mediated side effects.

Potential Symptoms: While specific data for OS-1808 is limited to mild events, general irAEs from immunotherapies can manifest as colitis, hepatitis, pneumonitis, endocrinopathies, and nephritis. In the BI-1808 combination therapy trial with pembrolizumab, one case of colitis was observed.[4]

Mitigation and Management Strategy:

The management of irAEs typically follows a grading-based algorithm.

- Grade 1: Continue OS-1808 with close monitoring.
- Grade 2: Consider holding OS-1808. Initiate low-dose corticosteroids (e.g., prednisone 0.5-1 mg/kg/day or equivalent). Resume treatment when symptoms and/or lab values return to Grade 1 or less.
- Grade 3: Hold OS-1808 and initiate high-dose corticosteroids (e.g., prednisone 1-2 mg/kg/day or equivalent). Corticosteroids should be tapered over at least 4-6 weeks upon improvement.
- Grade 4: Permanently discontinue OS-1808.

Data Presentation

Table 1: Summary of OS-1808 (BI-1808) Safety Profile from Clinical Trials (Monotherapy)

Adverse Event (AE) Category	Severity	Frequency/Comments	Citations
Overall AEs	Grade 1-2	All reported treatment-related AEs were mild or moderate.	[10] [11] [12]
Grade 3-4	No Grade 3 or higher AEs have been observed with monotherapy.	[10] [11]	
Infusion-Related Reactions (IRR)	Grade 1-2	5 cases of mild to moderate IRR were observed in one study.	[3]
Specific AEs	Mild to Moderate	"Disease flares" (skin peeling, erythema, pruritus) noted in CTCL patients, considered on-target effects.	[10]
AEs are evenly distributed across dose ranges with no specific organ class of concern identified. [3]			

Experimental Protocols

Protocol 1: General Monitoring and Management of Immune-Related Adverse Events (irAEs)

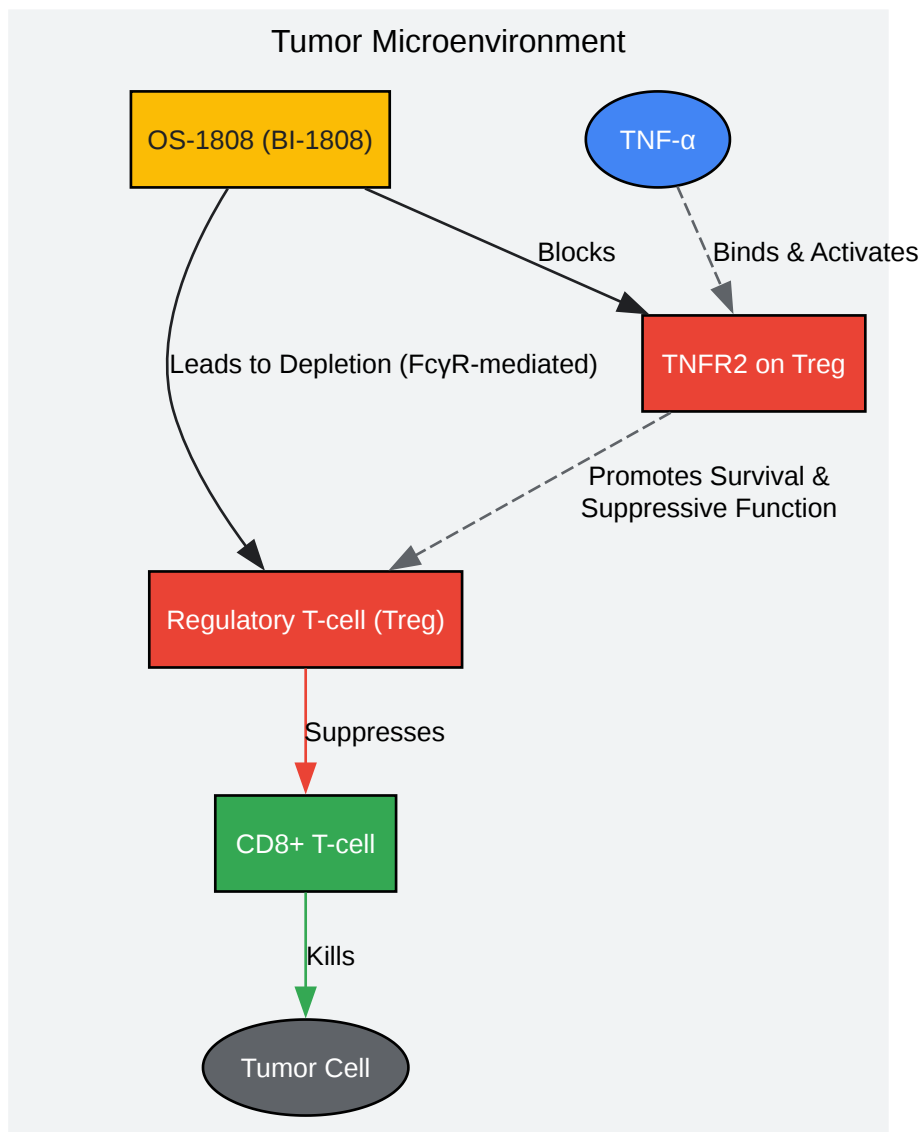
Objective: To provide a standardized approach for the detection and management of potential irAEs during treatment with OS-1808.

Methodology:

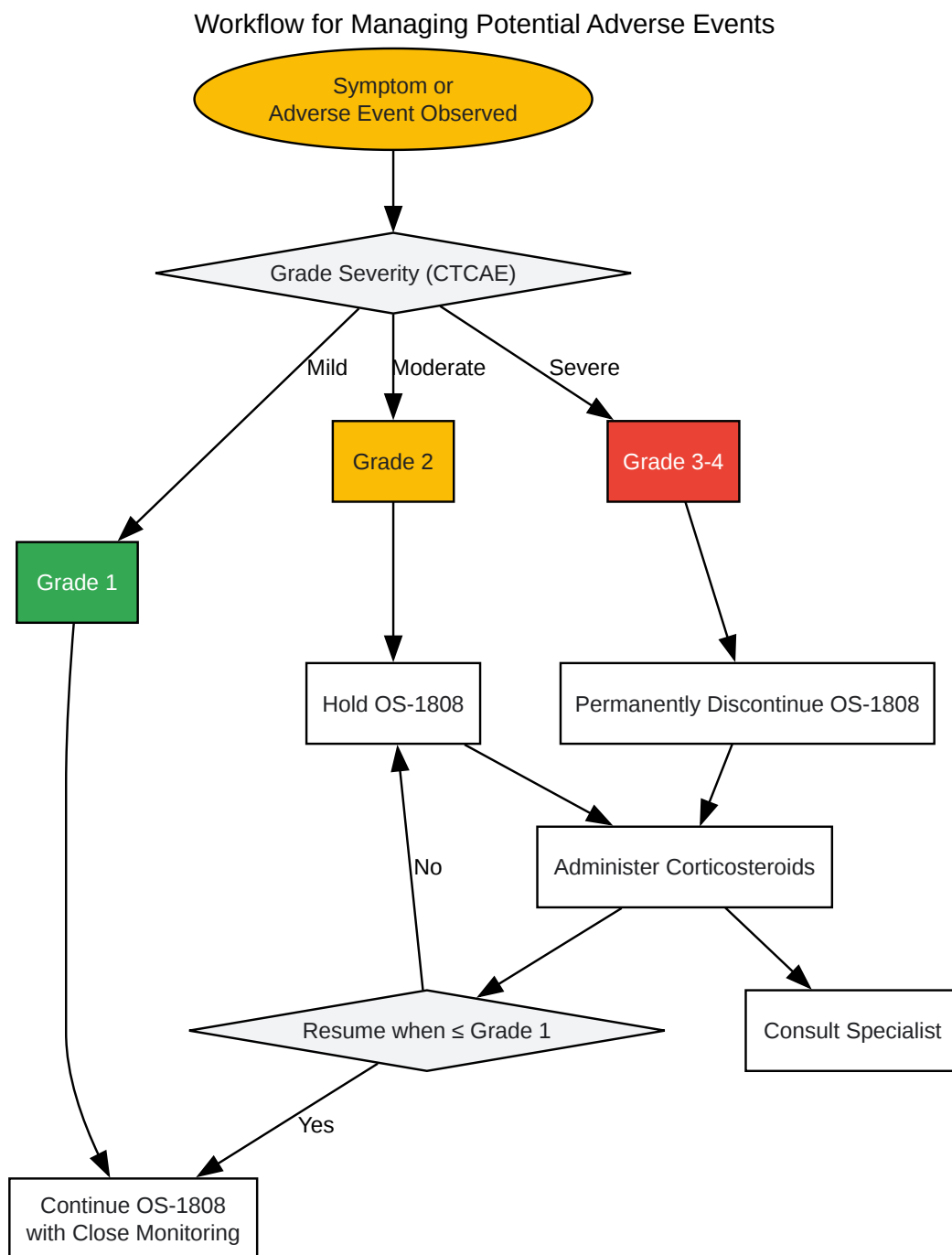
- **Baseline Assessment:** Before initiating treatment, perform a thorough physical examination, and collect baseline complete blood count (CBC), comprehensive metabolic panel (CMP), and thyroid function tests.
- **Ongoing Monitoring:**
 - Educate personnel on the potential signs and symptoms of irAEs affecting different organ systems (skin, gastrointestinal, hepatic, pulmonary, endocrine).
 - Perform regular clinical assessments and laboratory monitoring (CBC, CMP) prior to each administration of OS-1808.
- **Grading of Toxicity:**
 - Upon detection of a potential irAE, grade the severity using the latest version of the Common Terminology Criteria for Adverse Events (CTCAE).
- **Management Algorithm:**
 - **Grade 1:** Continue OS-1808 and increase monitoring frequency. Provide symptomatic treatment as needed.
 - **Grade 2:** Hold OS-1808 administration. Initiate systemic corticosteroids (e.g., oral prednisone at 0.5-1 mg/kg/day). Monitor for improvement. Once symptoms revert to ≤ Grade 1, consider re-initiating OS-1808 and taper corticosteroids over at least 4 weeks.
 - **Grade 3 or 4:** Hold or permanently discontinue OS-1808. Admit for hospital care if necessary. Initiate high-dose intravenous corticosteroids (e.g., methylprednisolone at 1-2 mg/kg/day). Consult with relevant specialists (e.g., gastroenterology, dermatology). Do not resume OS-1808 without careful consideration and specialist consultation.

Visualizations

OS-1808 (BI-1808) Mechanism of Action

[Click to download full resolution via product page](#)

Caption: Mechanism of action for OS-1808 (BI-1808) in the tumor microenvironment.



[Click to download full resolution via product page](#)

Caption: General workflow for the management of potential adverse events with OS-1808.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [researchgate.net \[researchgate.net\]](#)
- 2. [BI-1808 in solid tumors | BioInvent \[bioinvent.com\]](#)
- 3. [researchgate.net \[researchgate.net\]](#)
- 4. [ASCO – American Society of Clinical Oncology \[asco.org\]](#)
- 5. [TNF signaling inhibition in the CNS: implications for normal brain function and neurodegenerative disease - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 6. [The TNF/TNFR2 signaling pathway is a key regulatory factor in endothelial progenitor cell immunosuppressive effect - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- 7. [Endothelial-specific Transgenesis of TNFR2 Promotes Adaptive Arteriogenesis and Angiogenesis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 8. [A TNF Receptor 2 Selective Agonist Rescues Human Neurons from Oxidative Stress-Induced Cell Death - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 9. [BioInvent completes the planned dose-escalation in Phase 1/2a trial of BI-1808 in advanced malignancies | BioInvent \[bioinvent.com\]](#)
- 10. [BI-1808 in T-cell Lymphoma | BioInvent \[bioinvent.com\]](#)
- 11. [BioInvent to Present Updated Phase 2a BI-1808 Monotherapy Data in CTCL at ASH 2025 | BioInvent \[bioinvent.com\]](#)
- 12. [biospace.com \[biospace.com\]](#)
- To cite this document: BenchChem. [Off-target effects of OS 1808 and how to mitigate them]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1664460/docs#off-target-effects-of-os-1808-and-how-to-mitigate-them\]](https://www.benchchem.com/product/b1664460/docs#off-target-effects-of-os-1808-and-how-to-mitigate-them)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)